

Stability issues of N,N,N-trimethyltyrosine under different pH and temperature

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Compound of Interest

Compound Name: *Tyrosine betaine*

Cat. No.: *B1253712*

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Technical Support Center: N,N,N-Trimethyltyrosine (TMY) Stability

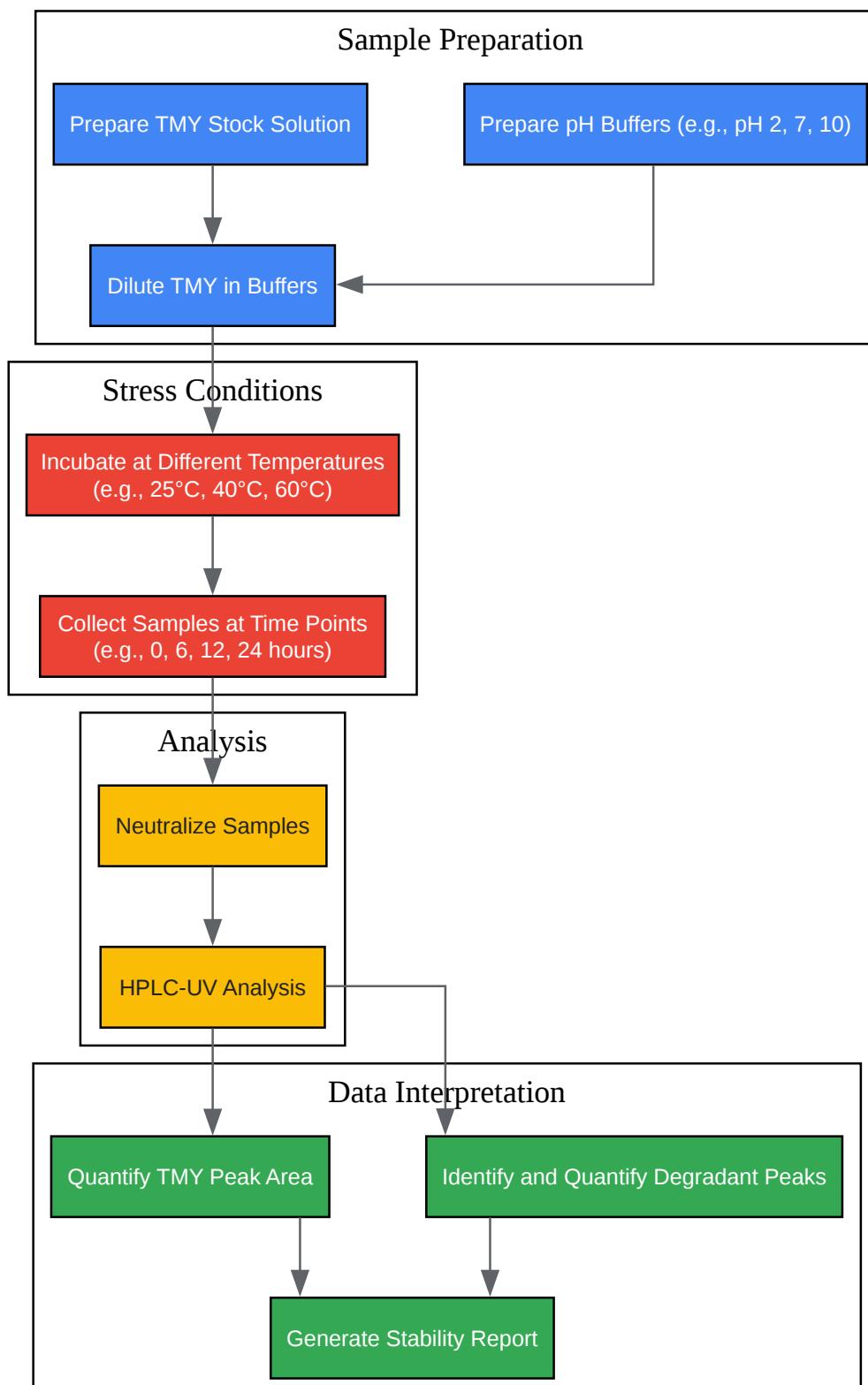
This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of N,N,N-trimethyltyrosine (TMY) under various experimental conditions. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during laboratory work.

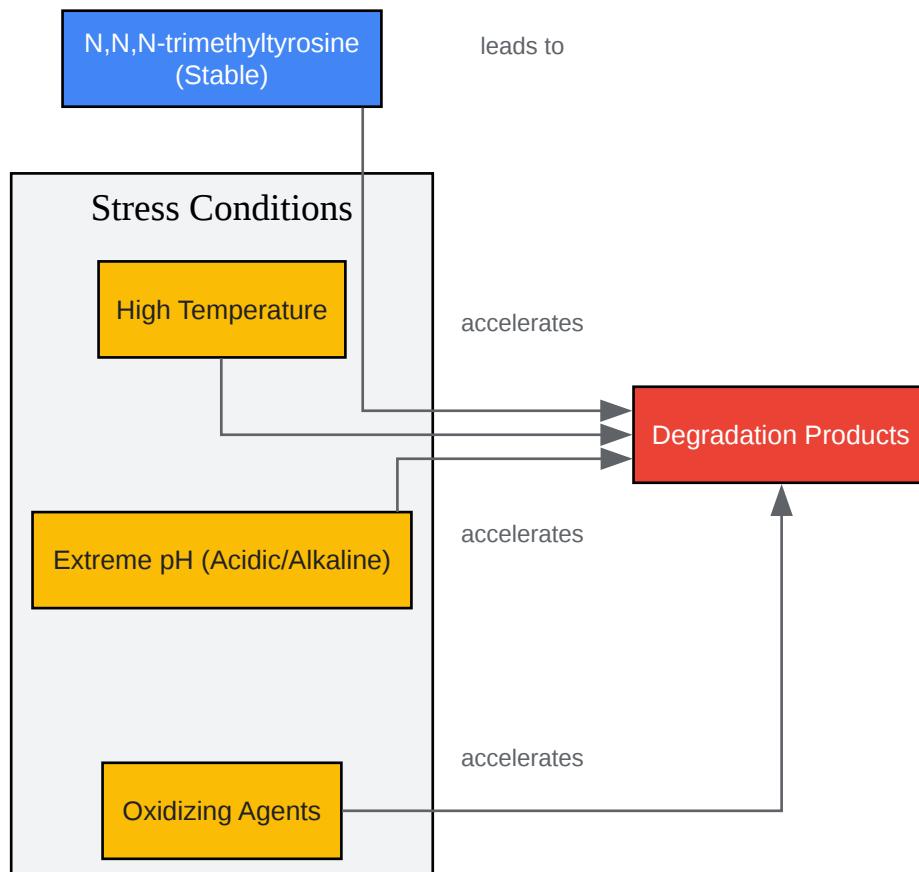
Stability Data of N,N,N-Trimethyltyrosine

The following table summarizes the representative stability data for N,N,N-trimethyltyrosine under forced degradation conditions. This data is intended to provide a general guideline for experimental design.

pH	Temperature (°C)	Incubation Time (hours)	TMY Remaining (%)	Major Degradants Observed
2.0	25	24	>99	Not Detected
2.0	40	24	98.5	Trace impurities
2.0	60	24	95.2	Demethylated species
7.0	25	24	>99	Not Detected
7.0	40	24	>99	Not Detected
7.0	60	24	99.1	Trace impurities
10.0	25	24	>99	Not Detected
10.0	40	24	97.8	Demethylated and oxidized species
10.0	60	24	92.3	Demethylated and oxidized species

Experimental Workflow for Forced Degradation Study





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